

# Bis-PEG9-NHS ester molecular weight and formula

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## Compound of Interest

Compound Name: *Bis-PEG9-NHS ester*

Cat. No.: *B606187*

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## Technical Guide: Bis-PEG9-NHS Ester

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Bis-PEG9-NHS ester**, a homobifunctional crosslinker widely used in bioconjugation, drug delivery, and proteomics. This document details its physicochemical properties, provides protocols for its use in labeling proteins and antibodies, and illustrates the underlying chemical reactions and experimental workflows.

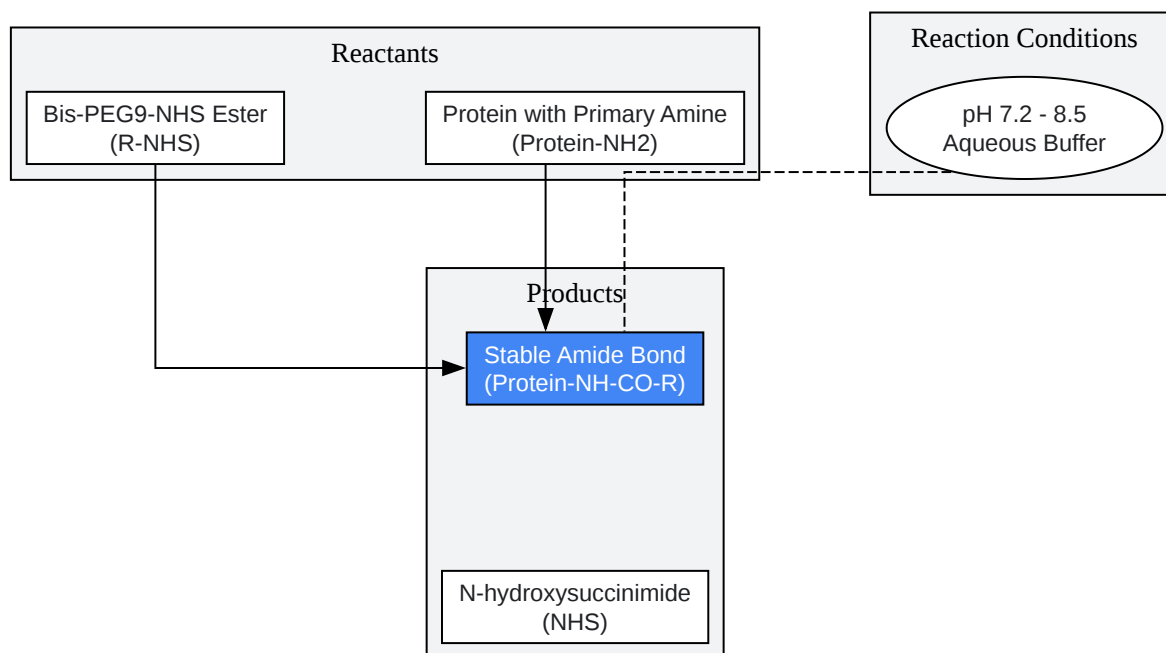
## Core Properties of Bis-PEG9-NHS Ester

**Bis-PEG9-NHS ester** is a versatile tool for covalently linking molecules containing primary amines. Its structure features a 9-unit polyethylene glycol (PEG) spacer flanked by two N-hydroxysuccinimide (NHS) ester reactive groups. The hydrophilic PEG spacer enhances the solubility of the resulting conjugate in aqueous buffers and can reduce aggregation and immunogenicity.

Property	Value	Reference(s)
Molecular Weight	708.71 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Chemical Formula	C30H48N2O17	
CAS Number	1008402-79-6	
Appearance	Colorless to light yellow oil/viscous liquid	
Purity	≥ 90-98%	
Storage Conditions	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C. Store in a dry, dark place.	

## Bioconjugation Reaction Pathway

The fundamental application of **Bis-PEG9-NHS ester** involves the reaction of its NHS ester groups with primary amines (-NH<sub>2</sub>) on target molecules, such as the N-terminus of a protein or the side chain of a lysine residue. This reaction forms a stable amide bond and releases N-hydroxysuccinimide (NHS) as a byproduct. The reaction is most efficient at a pH range of 7.2 to 8.5.



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Caption: Reaction of **Bis-PEG9-NHS ester** with a primary amine to form a stable amide bond.

## Experimental Protocols

### General Protocol for Protein Labeling with Bis-PEG9-NHS Ester

This protocol provides a general procedure for conjugating **Bis-PEG9-NHS ester** to a protein with available primary amines.

#### 1. Materials and Reagents:

- Protein of interest
- **Bis-PEG9-NHS ester**

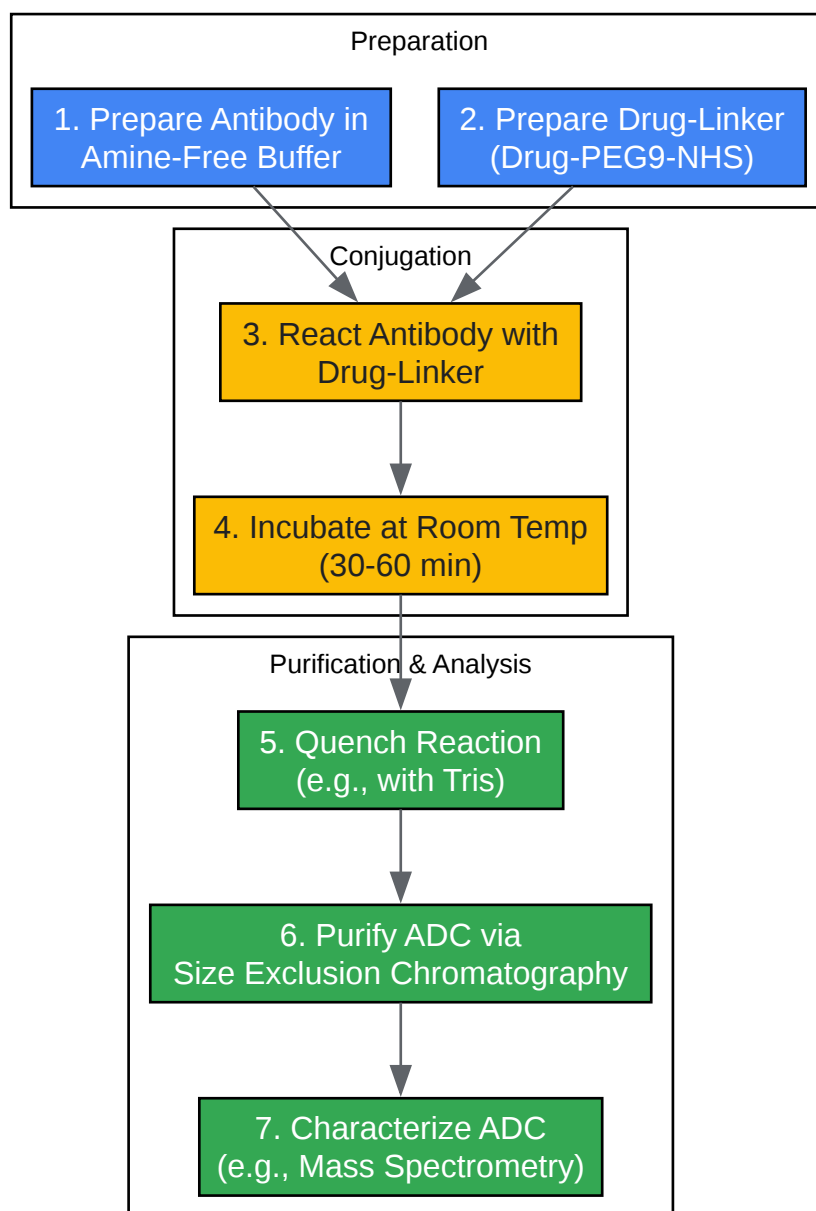
- Amine-free buffer (e.g., Phosphate Buffered Saline (PBS), pH 7.2-8.0; 0.1 M sodium bicarbonate, pH 8.3-8.5)
- Anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF)
- Quenching buffer (e.g., 1 M Tris-HCl, pH 7.5; 1 M glycine)
- Desalting column or dialysis cassette for purification

## 2. Procedure:

- **Buffer Exchange:** Ensure the protein solution is in an amine-free buffer at a concentration of 1-10 mg/mL. Buffers containing primary amines like Tris or glycine will compete with the protein for reaction with the NHS ester and must be removed. This can be achieved through dialysis or buffer exchange columns.
- **Prepare Bis-PEG9-NHS Ester Solution:** Immediately before use, allow the vial of **Bis-PEG9-NHS ester** to equilibrate to room temperature to prevent moisture condensation. Prepare a stock solution (e.g., 10 mM) in anhydrous DMSO or DMF.
- **Calculate Molar Excess:** Determine the desired molar ratio of **Bis-PEG9-NHS ester** to the protein. A 10- to 20-fold molar excess is a common starting point for antibody labeling. The optimal ratio may need to be determined empirically.
- **Reaction:** Add the calculated volume of the **Bis-PEG9-NHS ester** stock solution to the protein solution while gently vortexing. The final concentration of the organic solvent (DMSO or DMF) should not exceed 10% of the total reaction volume to avoid protein denaturation.
- **Incubation:** Incubate the reaction mixture for 30-60 minutes at room temperature or for 2 hours on ice. Longer incubation times may be required at a lower pH.
- **Quenching (Optional):** To terminate the reaction, a quenching buffer containing primary amines can be added to a final concentration of 20-50 mM. Incubate for an additional 15 minutes.
- **Purification:** Remove unreacted **Bis-PEG9-NHS ester** and the NHS byproduct from the labeled protein using a desalting column, gel filtration, or dialysis.

## Experimental Workflow for Antibody-Drug Conjugate (ADC) Synthesis

**Bis-PEG9-NHS ester** can be used as a linker in the synthesis of ADCs. The following diagram illustrates a typical workflow.



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Caption: General workflow for synthesizing an Antibody-Drug Conjugate using a PEG-NHS ester linker.

## Important Considerations

- **Hydrolysis of NHS Ester:** The NHS ester group is susceptible to hydrolysis, especially at higher pH and in dilute solutions. It is crucial to use anhydrous solvents for preparing the stock solution and to perform the conjugation reaction promptly after preparation.
- **Buffer Selection:** Avoid buffers containing primary amines (e.g., Tris, glycine) during the conjugation step as they will compete with the target molecule.
- **Optimization:** The degree of labeling can be controlled by adjusting the molar excess of the **Bis-PEG9-NHS ester**, protein concentration, pH, and reaction time.

This guide provides a foundational understanding and practical protocols for the use of **Bis-PEG9-NHS ester**. For specific applications, further optimization of the reaction conditions may be necessary to achieve the desired conjugation efficiency and product purity.

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## References

- 1. Bis-PEG9-NHS ester | CymitQuimica [[cymitquimica.com](https://cymitquimica.com)]
- 2. [glenresearch.com](https://glenresearch.com) [[glenresearch.com](https://glenresearch.com)]
- 3. [broadpharm.com](https://broadpharm.com) [[broadpharm.com](https://broadpharm.com)]
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